

MSI-1436: A Comparative Analysis of its Regenerative Potential

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: MSI-1436

Cat. No.: B1662500

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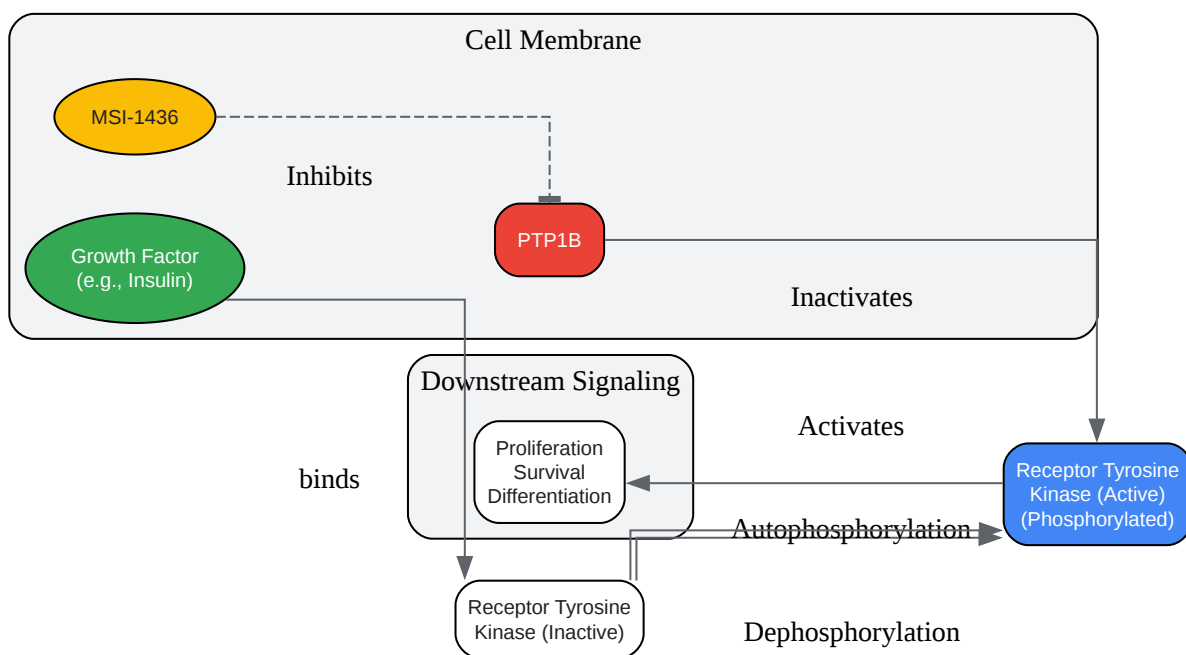
For Researchers, Scientists, and Drug Development Professionals

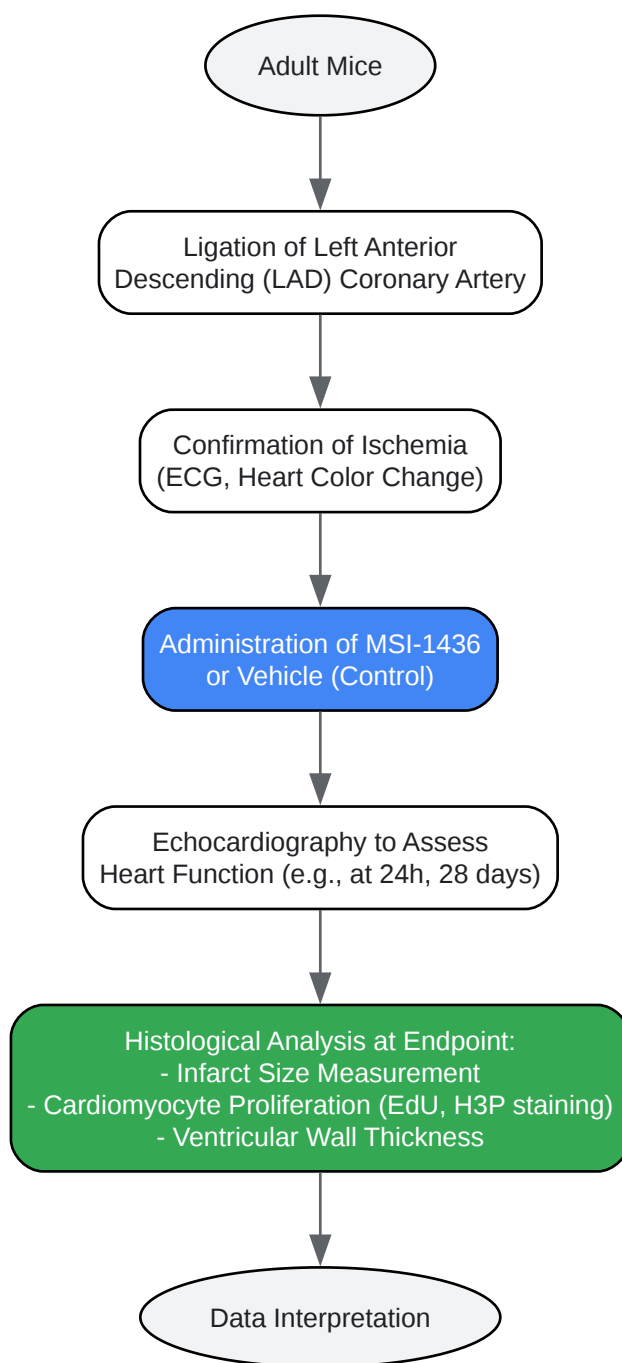
In the rapidly evolving field of regenerative medicine, small molecules that can stimulate endogenous repair mechanisms are gaining significant attention. **MSI-1436**, a naturally occurring aminosterol, has emerged as a promising candidate for tissue regeneration, particularly in the context of cardiac and skeletal muscle injury. This guide provides a comprehensive comparison of **MSI-1436**'s regenerative potential with other therapeutic alternatives, supported by experimental data.

Mechanism of Action: PTP1B Inhibition

MSI-1436 functions as a selective, non-competitive, allosteric inhibitor of protein tyrosine phosphatase 1B (PTP1B).^{[1][2][3]} PTP1B is a key negative regulator in various signaling pathways, including those initiated by insulin and leptin.^[2] By inhibiting PTP1B, **MSI-1436** enhances the phosphorylation of receptor tyrosine kinases, thereby promoting downstream signaling cascades that are crucial for cell proliferation, survival, and differentiation.^{[1][4]} This mechanism is central to its observed regenerative effects. The ubiquitous expression of PTP1B suggests that **MSI-1436** could have therapeutic applications across a wide range of tissues and injuries.^[1]

Below is a diagram illustrating the signaling pathway modulated by **MSI-1436**.





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- To cite this document: BenchChem. [MSI-1436: A Comparative Analysis of its Regenerative Potential]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1662500#cross-study-comparison-of-msi-1436-s-regenerative-potential]

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